

Benchmarking Solvent Orange 60: A Comparative Performance Guide for Polymer Applications

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Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3432604

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of **Solvent Orange 60**'s performance against common alternatives in a variety of polymer systems. The data presented is compiled from publicly available technical data sheets to facilitate an objective comparison for material selection and development.

Overview of Solvent Orange 60 and Alternatives

Solvent Orange 60 is a perinone-based solvent dye known for its bright, transparent orange hue and is widely utilized in the plastics industry. Its applications include the coloring of polystyrene (PS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), and polyethylene terephthalate (PET), among others. For the purpose of this guide, its performance will be compared against two other widely used solvent dyes: Solvent Red 135 and Solvent Yellow 114.

Comparative Performance Data

The following tables summarize the key performance indicators of **Solvent Orange 60** and its alternatives in various polymers. It is important to note that this data is aggregated from multiple sources and direct, side-by-side testing under identical conditions may yield slightly different results.

Table 1: General Properties

Property	Solvent Orange 60	Solvent Red 135	Solvent Yellow 114
C.I. Name	Solvent Orange 60	Solvent Red 135	Solvent Yellow 114
CAS Number	6925-69-5, 61969-47-9	20749-68-2, 71902-17-5	7576-65-0
Chemical Class	Perinone	Anthraquinone	Quinophthalone
Appearance	Yellowish-orange powder	Red powder	Yellow powder
Melting Point	~230°C	~318°C	~241°C

Table 2: Performance in Polystyrene (PS)

Performance Metric	Solvent Orange 60	Solvent Red 135	Solvent Yellow 114
Heat Stability (°C)	300	300	300
Lightfastness (1-8 Scale)	8	7-8	7-8
Migration Resistance	Good	Good	Good

Table 3: Performance in Acrylonitrile Butadiene Styrene (ABS)

Performance Metric	Solvent Orange 60	Solvent Red 135	Solvent Yellow 114
Heat Stability (°C)	280	290	Not specified
Lightfastness (1-8 Scale)	7	7	Not specified
Migration Resistance	Good	Good	Good

Table 4: Performance in Polycarbonate (PC)

Performance Metric	Solvent Orange 60	Solvent Red 135	Solvent Yellow 114
Heat Stability (°C)	350	330	Not specified
Lightfastness (1-8 Scale)	8	7	Not specified
Migration Resistance	Excellent	Excellent	Good

Table 5: Performance in Polyethylene Terephthalate (PET)

Performance Metric	Solvent Orange 60	Solvent Red 135	Solvent Yellow 114
Heat Stability (°C)	290	300	280
Lightfastness (1-8 Scale)	7-8	7	7
Migration Resistance	Excellent	Excellent	Good

Experimental Protocols

The performance data cited in this guide is typically determined using standardized testing methodologies. Below are detailed protocols for the key experiments.

Heat Stability

Objective: To determine the maximum temperature at which the colorant remains stable in a given polymer without significant degradation or color change.

Methodology (based on general industry practice):

- The solvent dye is dry-blended with the polymer resin at a specified concentration (e.g., 0.1% dye).
- The mixture is then processed through an injection molding machine at progressively increasing temperatures.

- At each temperature interval, a sample plaque is molded and held at that temperature for a specified residence time (typically 5 minutes).
- The color of each plaque is then compared to a standard plaque produced at the lowest processing temperature.
- The heat stability is reported as the highest temperature at which no significant color change is observed.

Lightfastness

Objective: To assess the resistance of the colored polymer to fading or color change upon exposure to light.

Methodology (based on ISO 4892-2):

- Test specimens of the colored polymer are prepared by injection molding or extrusion.
- The specimens are exposed to a xenon-arc lamp, which simulates the full spectrum of sunlight, in a controlled environment chamber.
- The exposure cycle, including irradiance levels, temperature, and humidity, is conducted according to the specifications of ISO 4892-2.
- The color change of the exposed specimens is periodically evaluated against unexposed samples using the Blue Wool Scale (ranging from 1 for very poor lightfastness to 8 for exceptional lightfastness).
- The lightfastness rating is determined by the Blue Wool reference that shows a similar degree of fading.

Migration Resistance

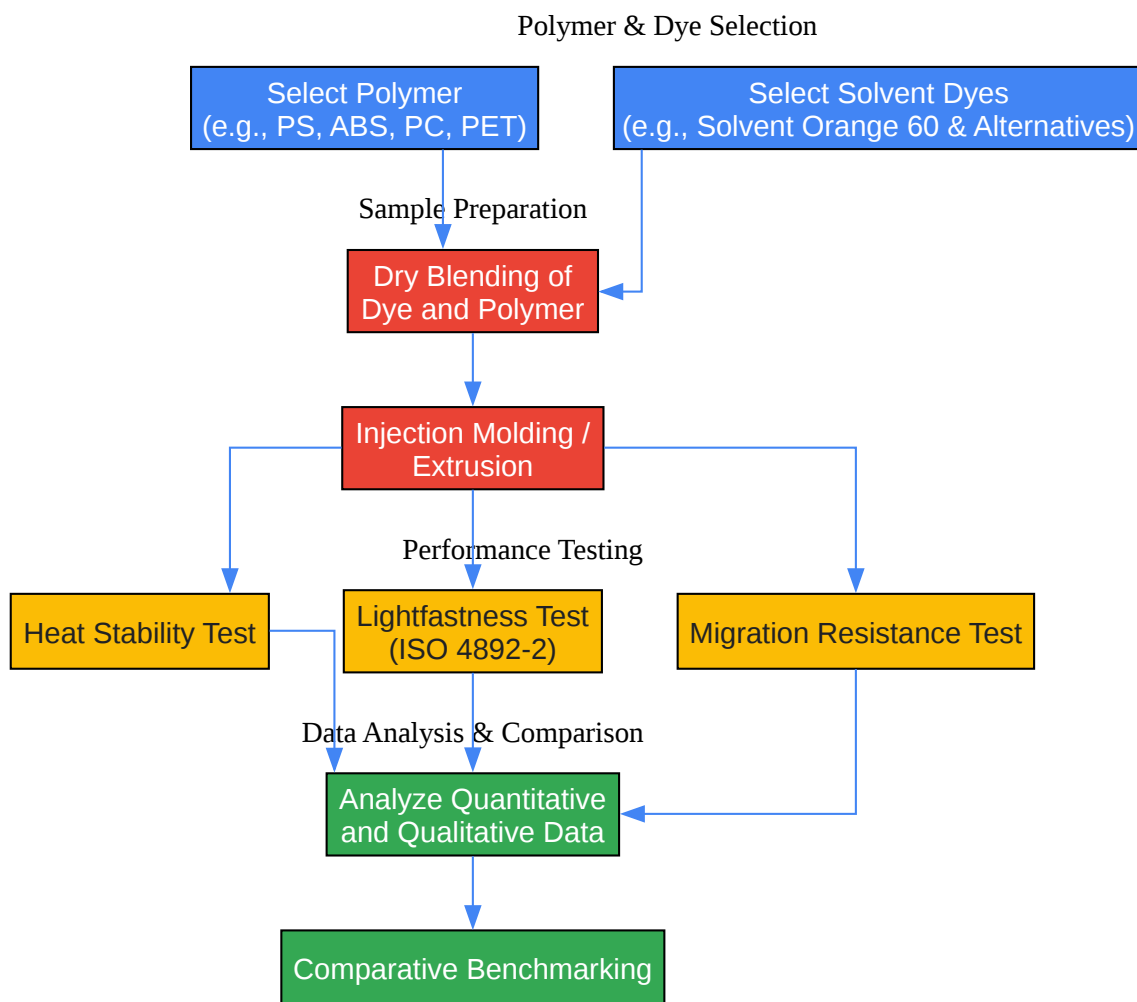
Objective: To evaluate the tendency of the dye to migrate from the colored polymer to a contacting surface.

Methodology (based on general industry practice):

- A specimen of the colored polymer is placed in direct contact with an uncolored sheet of a plasticized polymer (e.g., PVC).
- The two sheets are placed under a specified pressure and heated in an oven at a set temperature (e.g., 80°C) for a defined period (e.g., 24 hours).
- After the test period, the uncolored sheet is examined for any color transfer from the dyed specimen.
- The degree of migration is assessed visually using a grayscale and rated on a scale of 1 to 5 (where 5 indicates no migration).

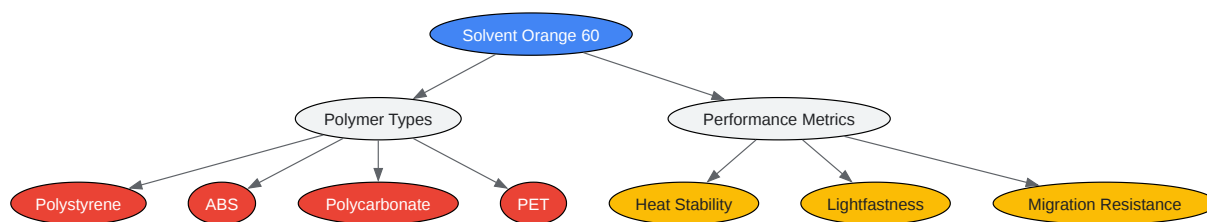
Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for evaluating the performance of a solvent dye in a polymer and the relationship between key performance indicators.



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Caption: Experimental workflow for benchmarking solvent dye performance.



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- To cite this document: BenchChem. [Benchmarking Solvent Orange 60: A Comparative Performance Guide for Polymer Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3432604#benchmarking-solvent-orange-60-performance-in-different-polymer-types>]

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